

Navigating the Safe Handling of 3-Mercaptopropyltriethoxysilane: A Technical Guide

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Compound of Interest

Compound Name: *3-Mercaptopropyltriethoxysilane*

Cat. No.: *B089376*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Mercaptopropyltriethoxysilane** (MPTES), a versatile organosilane compound frequently utilized as a coupling agent and surface modifier in various scientific and industrial applications. Adherence to strict safety protocols is paramount when working with this chemical to mitigate potential hazards. This document synthesizes critical information from multiple safety data sheets (SDS) to ensure a thorough understanding of its properties and the necessary precautions for its use.

Core Safety and Hazard Information

3-Mercaptopropyltriethoxysilane is classified as a flammable liquid and vapor that can cause skin and serious eye irritation.^[1] It may also cause an allergic skin reaction and is harmful if swallowed.^{[2][3][4][5]} The substance is toxic to aquatic life, with long-lasting effects.^{[3][4][5]} A key characteristic of this compound is its reaction with water or moisture to liberate methanol, which can lead to chronic effects on the central nervous system and visual disturbances, including blindness, upon ingestion.^{[2][6]}

Quantitative Safety Data

A summary of the key quantitative safety and physical property data for **3-Mercaptopropyltriethoxysilane** is presented below for easy reference and comparison.

Table 1: Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid	[3][6]
Appearance	Clear, colorless liquid	[2][3]
Odor	Stench	[2][4]
Molecular Formula	C9H22O3SiS	[1]
Molecular Weight	196.34 g/mol	[7]
Boiling Point/Range	213 - 215 °C / 415.4 - 419 °F	[3]
Melting Point/Range	< -50 °C / -58 °F	[3]
Flash Point	88 °C / 190.4 °F - 96 °C / 204.8 °F	[2][3]
Specific Gravity	1.05 g/cm³	[3]

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	730 µl/kg	[6]
LD50	Rabbit	Dermal	2494 mg/kg	[3]

Experimental Protocols for Safe Handling

Strict adherence to the following protocols is essential to ensure the safe handling and use of **3-Mercaptopropyltriethoxysilane** in a laboratory or research setting.

Protocol 1: Engineering Controls and Ventilation

- Work Area: Always handle **3-Mercaptopropyltriethoxysilane** in a well-ventilated area.[1][2]
- Ventilation Systems: Use local exhaust ventilation or a chemical fume hood to minimize exposure to vapors and mists.[6]
- Emergency Equipment: Ensure that emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of any potential exposure.[6]

Protocol 2: Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical goggles or a face shield.[2][5][6] Contact lenses should not be worn when handling this chemical.[6]
- Hand Protection: Use neoprene or nitrile rubber gloves.[6] Inspect gloves for any signs of degradation or puncture before each use.
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[2][6]
- Respiratory Protection: If ventilation is inadequate or for spill response, use a NIOSH-certified combination organic vapor/acid gas (yellow cartridge) respirator.[6]

Protocol 3: General Handling and Hygiene

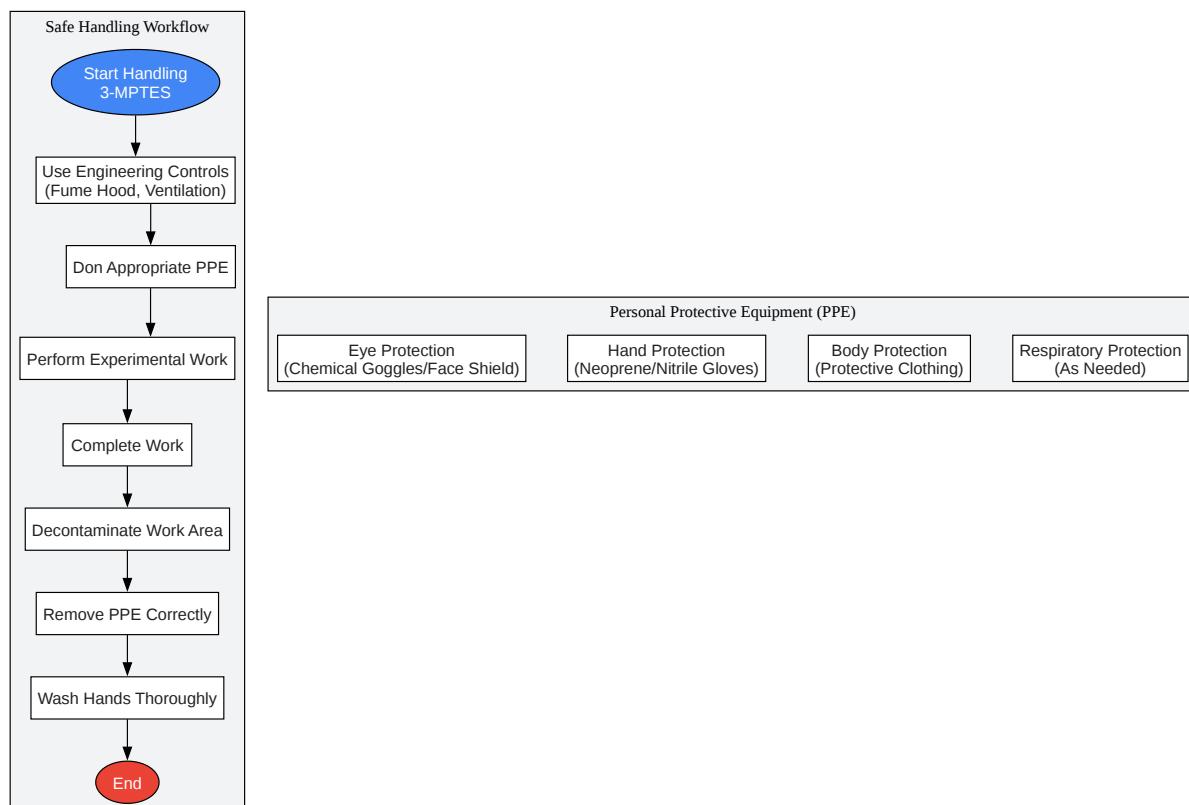
- Avoid Contact: Avoid all eye and skin contact, and do not breathe vapor or mist.[2][6]
- Hygiene Practices: Wash hands thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[3][6]
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.[2][3]

Protocol 4: Storage

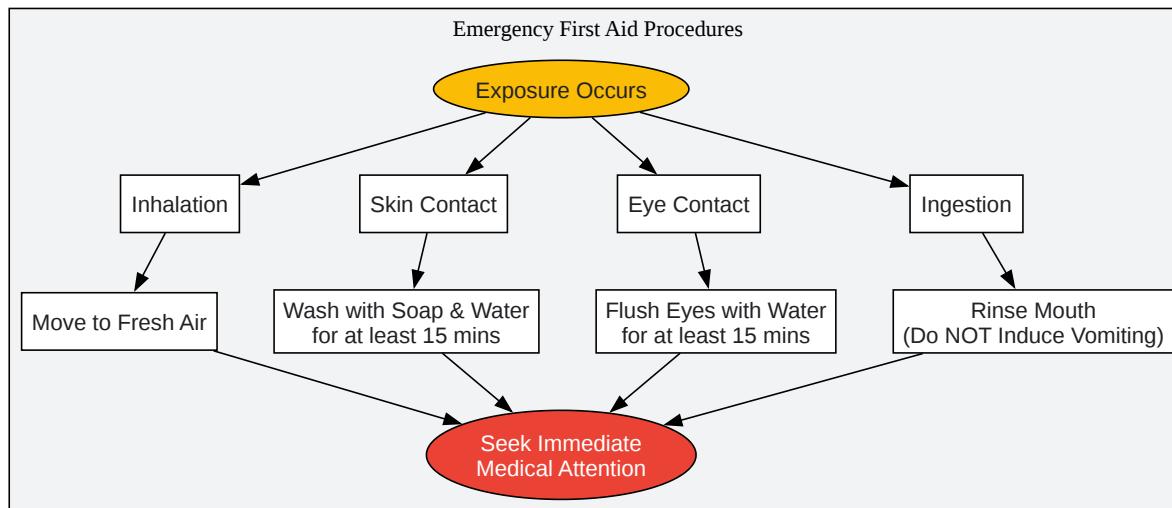
- Container: Keep the container tightly closed and store in a cool, well-ventilated place.[1][2][6]
- Incompatible Materials: Store away from moisture, water, strong oxidizing agents, acids, and alkalis.[1][6][8]
- Ignition Sources: Keep away from heat, sparks, and open flames.[1][2]

Mandatory Visualizations

The following diagrams illustrate key safety and handling workflows for **3-Mercaptopropyltriethoxysilane**.

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Caption: Workflow for the safe handling of **3-Mercaptopropyltriethoxysilane**.



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Caption: First aid procedures for exposure to **3-Mercaptopropyltriethoxysilane**.

Emergency Procedures

In the event of an accidental release or exposure, the following procedures should be followed.

Spill and Leak Cleanup

- Evacuate: Evacuate unnecessary personnel from the area.[6]
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[2] Do not use combustible materials like sawdust.[2]

- Collection: Use a spark-proof tool to collect the absorbed material and place it in a suitable, closed container for disposal.[2]
- Environmental Precautions: Prevent the spill from entering sewers or public waters.[6]

First Aid Measures

- Inhalation: Remove the individual to fresh air and keep them at rest in a comfortable breathing position.[5][6] Seek medical advice if they feel unwell.[6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2][3]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][3] Remove contact lenses if present and easy to do.[6] Continue rinsing and seek medical attention.[6]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious, rinse their mouth with water.[3][5] Seek immediate medical attention.[2][6]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical.[6][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][8]
- Hazards: Irritating fumes and organic acid vapors may be generated in a fire.[6] Containers may explode when heated.[8]

By understanding and implementing these safety protocols, researchers and scientists can effectively manage the risks associated with **3-Mercaptopropyltriethoxysilane** and ensure a safe working environment.

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